

# An In-depth Technical Guide to p-Methoxystilbene: Synthesis, Characterization, and Applications

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## Compound of Interest

Compound Name: *P-Methoxystilbene*

CAS No.: 1694-19-5

Cat. No.: B157687

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## Abstract

**p-Methoxystilbene**, a naturally occurring stilbenoid, has garnered significant attention within the scientific community for its diverse biological activities and potential therapeutic applications. This technical guide provides a comprehensive overview of **p-methoxystilbene**, focusing on its fundamental chemical properties, prevalent synthesis methodologies, and robust analytical characterization techniques. We delve into the causality behind experimental choices, offering field-proven insights for researchers, scientists, and drug development professionals. This document is structured to serve as a practical and authoritative resource, consolidating key data, detailed protocols, and safety considerations essential for the effective study and application of this promising molecule.

## Chemical Identity and Core Physicochemical Properties

**p-Methoxystilbene**, systematically named 1-methoxy-4-[(E)-2-phenylethenyl]benzene, is a derivative of stilbene distinguished by a methoxy group on one of its phenyl rings.<sup>[1]</sup> This structural modification significantly influences its biological activity and physical characteristics compared to its parent compound, resveratrol.<sup>[2]</sup> The trans-isomer is generally more stable and is the focus of most research.

It typically presents as a white to pale yellow crystalline powder.<sup>[1][3]</sup> Understanding its fundamental properties is the first step in any experimental design, from selecting appropriate solvents for synthesis to developing analytical methods.

Table 1: Key Physicochemical Data for **p-Methoxystilbene**

| Property          | Value                                                                                                                     | Source(s)            |
|-------------------|---------------------------------------------------------------------------------------------------------------------------|----------------------|
| CAS Number        | 1142-15-0 (for 4-Methoxystilbene) 1694-19-5 (specifically for trans-isomer)                                               | <sup>[1][4][5]</sup> |
| Molecular Formula | C <sub>15</sub> H <sub>14</sub> O                                                                                         | <sup>[6][7]</sup>    |
| Molecular Weight  | 210.27 g/mol                                                                                                              | <sup>[5][6]</sup>    |
| IUPAC Name        | 1-methoxy-4-[(E)-2-phenylethenyl]benzene                                                                                  | <sup>[6][7]</sup>    |
| Melting Point     | 132.5-138.5 °C                                                                                                            | <sup>[7]</sup>       |
| Solubility        | Sparingly soluble in water (0.061 g/L at 25°C). <sup>[3]</sup><br>Moderate solubility in organic solvents. <sup>[1]</sup> | <sup>[1][3]</sup>    |
| Appearance        | White to very slightly yellowish crystal powder.                                                                          | <sup>[3]</sup>       |

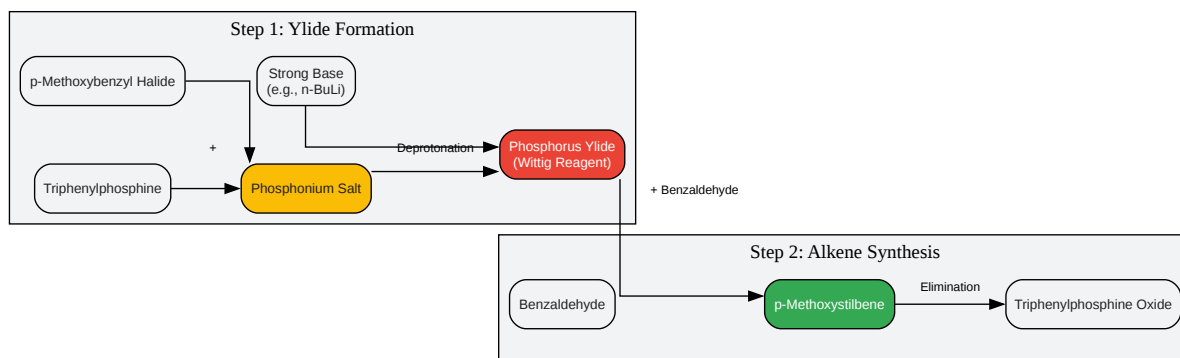
## Synthesis Methodologies: A Mechanistic Perspective

The synthesis of **p-methoxystilbene** is most effectively achieved through cross-coupling reactions, which provide high stereoselectivity for the desired trans-isomer. The choice of method often depends on the availability of starting materials, desired yield, and scalability.

## The Wittig Reaction: A Classic Approach

The Wittig reaction is a reliable method for forming the central carbon-carbon double bond. The causality for its use lies in its high degree of control over the location of the new double bond.

- **Mechanism Rationale:** This reaction involves the nucleophilic attack of a phosphorus ylide (generated from a phosphonium salt) on a carbonyl group. The subsequent collapse of the betaine intermediate forms the alkene and a phosphine oxide byproduct. The choice of a stabilized ylide generally favors the formation of the (E)- or trans-alkene, which is desirable for **p-methoxystilbene**.



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Caption: Workflow for **p-Methoxystilbene** synthesis via the Wittig reaction.

## Palladium-Catalyzed Heck Reaction: An Efficient Alternative

The Heck reaction offers an alternative route, coupling an aryl halide with an alkene. Its selection is often driven by its tolerance for a wide range of functional groups and generally good yields.

- **Mechanism Rationale:** The catalytic cycle involves the oxidative addition of a palladium(0) catalyst to an aryl halide (e.g., 4-bromoanisole). The resulting palladium(II) complex then coordinates with the alkene (styrene). Syn-insertion of the alkene into the palladium-aryl bond, followed by beta-hydride elimination, releases the stilbene product and regenerates the palladium(0) catalyst.

### Experimental Protocol: Heck Reaction Synthesis

- **Reactor Setup:** To a dry, nitrogen-purged reaction vessel, add 4-bromoanisole (1.0 eq), styrene (1.2 eq), palladium(II) acetate (0.02 eq), and a suitable phosphine ligand like tri(o-tolyl)phosphine (0.04 eq).
- **Solvent and Base:** Add a degassed solvent such as N,N-dimethylformamide (DMF) and a base, typically triethylamine (2.0 eq). The base is crucial for neutralizing the HBr generated during the catalytic cycle.
- **Reaction:** Heat the mixture to 80-100 °C and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Workup:** After completion, cool the reaction to room temperature, dilute with water, and extract the product with an organic solvent like ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield pure **p-methoxystilbene**.

## Analytical Characterization and Quantification

Accurate identification and quantification are critical for any application. A multi-technique approach ensures the highest level of confidence in the material's identity and purity.

## Chromatographic Analysis: HPLC-DAD-MS/MS

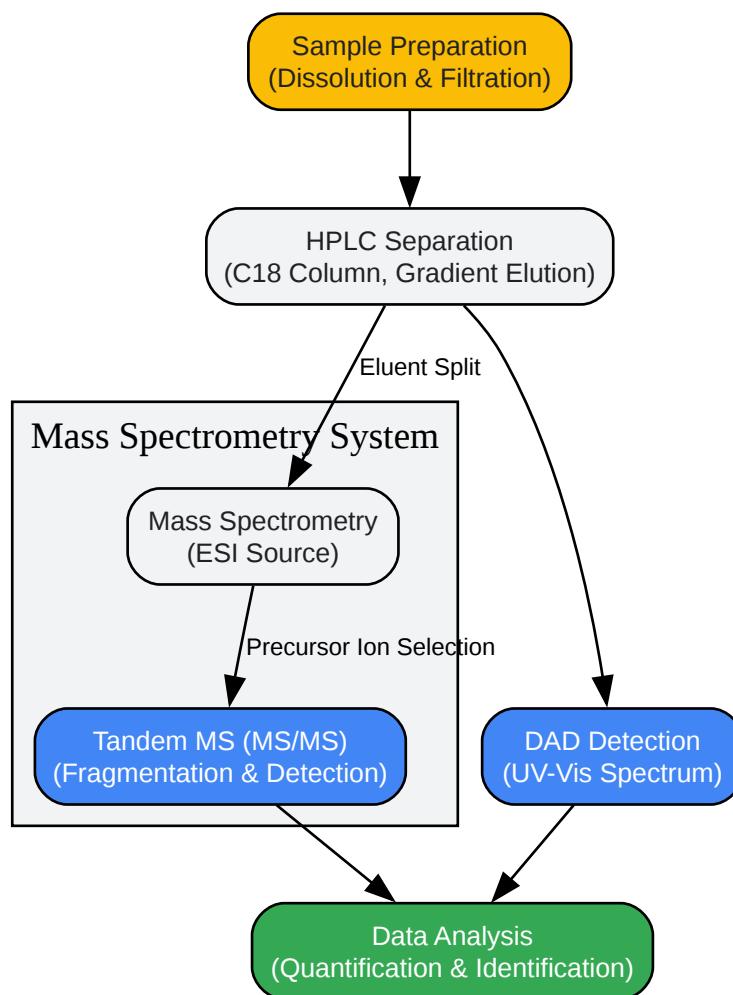
High-Performance Liquid Chromatography (HPLC) coupled with Diode Array Detection (DAD) and tandem Mass Spectrometry (MS/MS) is the gold standard for analyzing stilbenoids from complex matrices.[8]

- **Method Rationale:** Reversed-phase HPLC is chosen to separate compounds based on hydrophobicity. A gradient elution with acetonitrile and water (often acidified with formic acid) provides excellent resolution for stilbenes.[8] DAD allows for UV-Vis spectral confirmation, while MS/MS provides definitive structural information and high sensitivity for quantification.

### Experimental Protocol: HPLC-DAD-MS/MS Analysis

- **Sample Preparation:** Prepare a stock solution of **p-methoxystilbene** at 1 mg/mL in methanol. Create a series of calibration standards by serial dilution. Filter all samples through a 0.22 µm PTFE syringe filter before injection.[8]
- **LC Conditions:**
  - **Column:** C18 reversed-phase column (e.g., 2.1 x 100 mm, 2.6 µm).
  - **Mobile Phase A:** Water with 0.1% formic acid.
  - **Mobile Phase B:** Acetonitrile with 0.1% formic acid.
  - **Gradient:** Start at 30% B, ramp to 95% B over 10 minutes, hold for 2 minutes, and re-equilibrate.
  - **Flow Rate:** 0.3 mL/min.
  - **Column Temperature:** 40 °C.
- **DAD Detection:** Monitor across a wavelength range of 220-400 nm, with specific extraction at the absorbance maximum for **p-methoxystilbene** (~320 nm).
- **MS/MS Conditions:**
  - **Ionization Mode:** Electrospray Ionization (ESI), Positive.

- Analysis: Use Selected Reaction Monitoring (SRM) for quantification. The precursor ion will be the protonated molecule  $[M+H]^+$  at  $m/z$  211. Fragment this ion and monitor a characteristic product ion for high specificity.



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Caption: General workflow for the analytical characterization of **p-methoxystilbene**.

## Spectroscopic Identification

NMR and GC-MS are essential for initial structure elucidation and purity assessment.

- $^1\text{H}$  NMR: Provides information on the number and environment of protons, confirming the presence of the methoxy group, aromatic protons, and the vinylic protons of the double bond.

- $^{13}\text{C}$  NMR: Confirms the carbon skeleton of the molecule.[6]
- GC-MS: Useful for assessing volatility and purity. The mass spectrum will show a molecular ion peak corresponding to the molecular weight.[6]

## Applications in Research and Drug Development

The stilbene scaffold is considered a "privileged structure" in medicinal chemistry due to its presence in numerous biologically active compounds.[9] **p-Methoxystilbene**, as a derivative of resveratrol, is investigated for similar, and potentially enhanced, biological effects.

- Anti-Cancer Properties: Like other stilbenoids, **p-methoxystilbene** has been explored for its anti-cancer potential.[1] Research suggests that methoxylated stilbenes can modulate the expression of enzymes involved in estrogen synthesis and metabolism, such as aromatase (CYP19).[2] This makes them promising candidates for hormone-dependent cancers. The methoxy group can improve metabolic stability and bioavailability compared to the hydroxyl groups in resveratrol.[2]
- Photophysical Properties: The compound exhibits fluorescence, making it a subject of study in photochemistry and a potential building block for materials used in organic electronics.[1]
- Chemical Synthesis: It is used as a reagent or intermediate in the synthesis of more complex molecules and in studies modifying the photochemical behavior of organic molecules.[3][7]

## Safety, Handling, and Storage

Proper handling is imperative to ensure laboratory safety. **p-Methoxystilbene** is classified with several hazards that demand stringent precautionary measures.

Table 2: GHS Hazard Information

| Hazard Code | Description                                                               | Class                                  |
|-------------|---------------------------------------------------------------------------|----------------------------------------|
| H302        | Harmful if swallowed                                                      | Acute Toxicity, Oral (Category 4)      |
| H318/H319   | Causes serious eye damage/irritation                                      | Eye Damage/Irritation (Category 1/2)   |
| H334        | May cause allergy or asthma symptoms or breathing difficulties if inhaled | Respiratory Sensitization (Category 1) |
| H413        | May cause long lasting harmful effects to aquatic life                    | Aquatic Hazard, Chronic (Category 4)   |

Source: Aggregated GHS information from ECHA C&L Inventory.[6]

## Recommended Safety Protocols

- Personal Protective Equipment (PPE): Always wear chemical safety goggles conforming to EN166 (EU) or NIOSH (US), nitrile gloves, and a lab coat.[10][11]
- Handling: Handle in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.[12] Avoid dust formation.[11] Wash hands thoroughly after handling.[10]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11] Keep away from strong oxidizing agents.
- Spill Response: In case of a spill, avoid generating dust.[12] Use dry clean-up procedures (e.g., sweeping or vacuuming with an explosion-proof machine) and place the material in a labeled container for disposal.[12]
- First Aid:
  - Eyes: Immediately rinse with plenty of water for at least 15 minutes. Seek medical attention.[10]
  - Skin: Wash off immediately with soap and plenty of water.[10]

- Inhalation: Move to fresh air. If not breathing, give artificial respiration.[\[10\]](#)
- Ingestion: Clean mouth with water and get medical attention.[\[10\]](#)

## Conclusion

**p-Methoxystilbene** stands out as a molecule of significant scientific interest, bridging the fields of synthetic chemistry, analytical science, and pharmacology. Its accessible synthesis, intriguing photophysical properties, and promising biological activities make it a valuable tool for researchers. This guide has outlined the core technical knowledge required to work with this compound, emphasizing the rationale behind procedural choices to empower scientists in their research and development endeavors. Adherence to rigorous analytical and safety protocols is paramount to achieving reliable results and ensuring a safe laboratory environment.

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